

# synonyms for (11Z)-eicosenoyl-CoA in scientific literature

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## (11Z)-Eicosenoyl-CoA: A Comprehensive Technical Guide

**(11Z)-Eicosenoyl-CoA**, a monounsaturated very-long-chain fatty acyl-CoA, plays a crucial role as an intermediate in various metabolic pathways. This technical guide provides a detailed overview of its nomenclature, biochemical synthesis, and involvement in cellular processes. The information is intended for researchers, scientists, and drug development professionals engaged in the study of lipid metabolism and related therapeutic areas.

## Nomenclature and Synonyms of (11Z)-Eicosenoyl-CoA

**(11Z)-Eicosenoyl-CoA** is known by several synonyms in scientific literature, reflecting different naming conventions. A comprehensive list of these synonyms is provided in Table 1 to facilitate accurate identification and data retrieval.

Synonym Category	Synonym
Systematic Name	(11Z)-eicosenoyl-CoA
Alternative Spelling	(11Z)-Icosenoyl-CoA
Cis/Trans Isomer Notation	11cis-Eicosenoyl-CoA
11cis-Icosenoyl-CoA	
Inclusion of "Coenzyme A"	(11Z)-Eicosenoyl-coenzyme A
(11Z)-Icosenoyl-coenzyme A	
11cis-Eicosenoyl-coenzyme A	
11cis-Icosenoyl-coenzyme A	
Abbreviated Forms	Eicosenoyl-CoA
Icosenoyl-CoA	
CoA(20:1(11Z))	
IUPAC Name	S-[2-[3-[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl](11Z)-icos-11-enethioate

Table 1: Synonyms and alternative names for **(11Z)-eicosenoyl-CoA** in scientific literature.

## Biochemical Pathways and Interactions

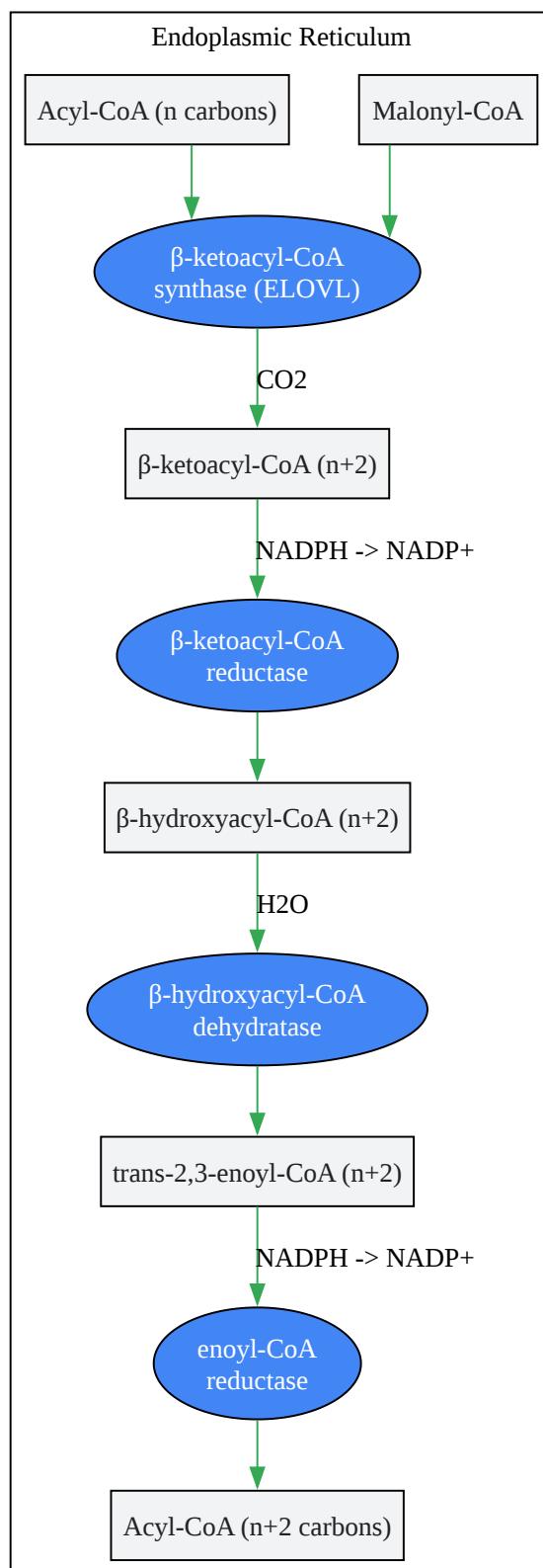
**(11Z)-Eicosenoyl-CoA** is a key metabolite in the elongation of fatty acids and serves as a precursor for the synthesis of complex lipids such as sphingolipids.

## Fatty Acid Elongation

**(11Z)-Eicosenoyl-CoA** is an intermediate in the fatty acid elongation cycle, a process that occurs in the endoplasmic reticulum. This pathway incrementally adds two-carbon units to an

acyl-CoA substrate. **(11Z)-Eicosenoyl-CoA** itself can be a substrate for further elongation by the ELOVL (Elongation of Very Long Chain Fatty Acids) family of enzymes. For instance, ELOVL7 has a preference for C18-CoA substrates but can accept fatty acyl-CoAs up to C20 in length[1].

The general fatty acid elongation cycle is depicted in the following workflow:

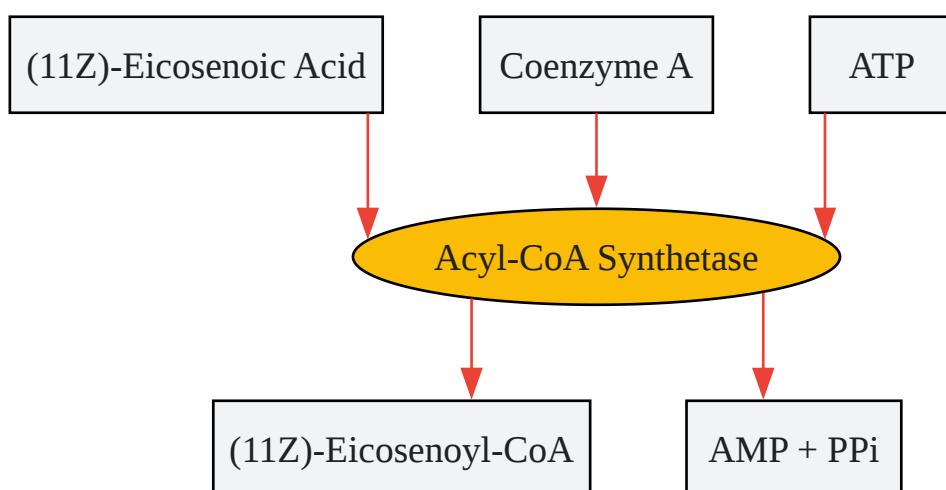


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### Fatty Acid Elongation Cycle

## Precursor to (11Z)-Eicosenoyl-CoA

(11Z)-Eicosenoyl-CoA is synthesized from its corresponding free fatty acid, (11Z)-eicosenoic acid (also known as gondoic acid), through the action of an acyl-CoA synthetase (ACSL)[2]. This activation step is essential for the fatty acid to participate in metabolic pathways.

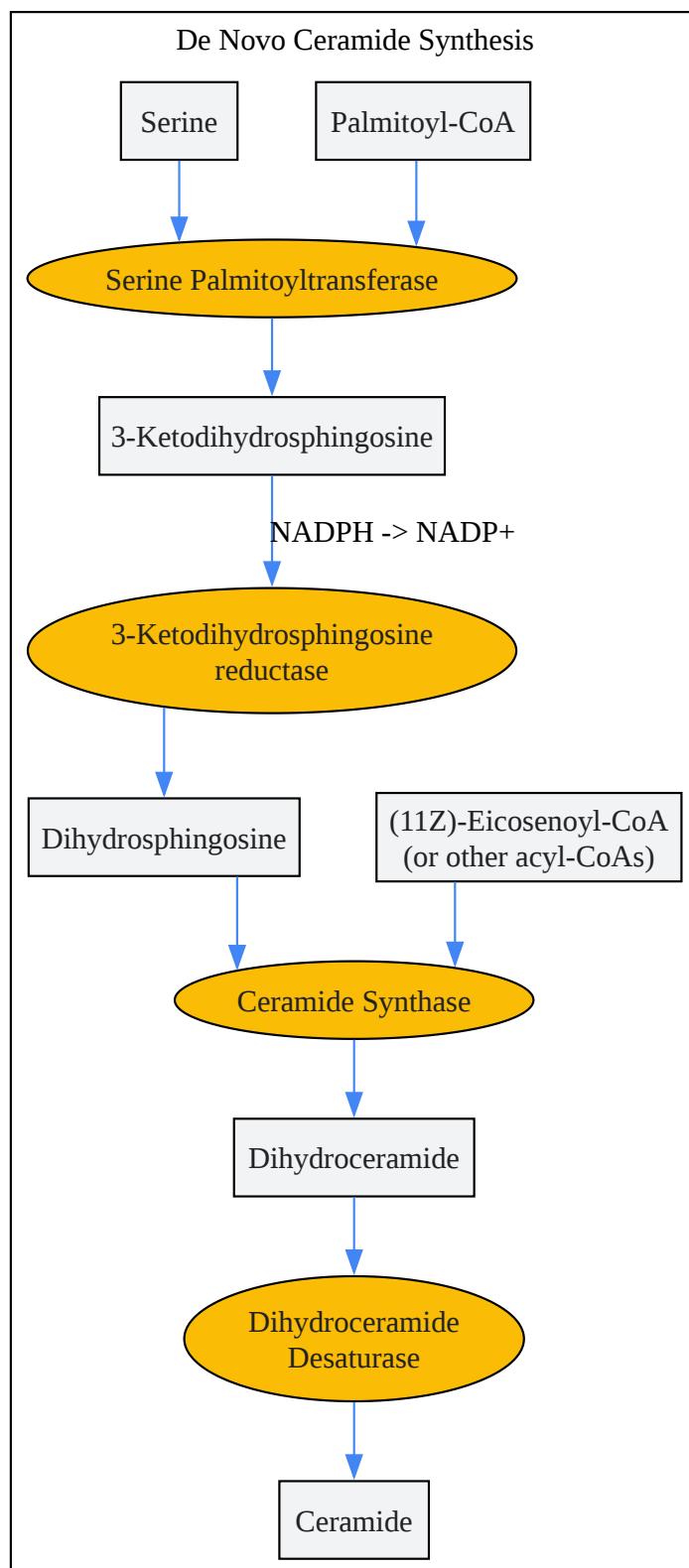


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Activation of (11Z)-Eicosenoic Acid

## Role in Sphingolipid Synthesis

Very-long-chain fatty acyl-CoAs are essential precursors for the synthesis of ceramides, the backbone of sphingolipids. In the de novo synthesis pathway, a fatty acyl-CoA is condensed with serine. While palmitoyl-CoA is the initial acyl-CoA in this pathway, the resulting dihydroceramide can be further acylated with various fatty acyl-CoAs, including very-long-chain species, by ceramide synthases (CerS)[3][4]. This contributes to the diversity of ceramide species, which have distinct biological functions.



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